

Commercial Sources and In-Depth Technical Guide for [3H]methoxy-PEPy

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Compound of Interest

Compound Name: [3H]methoxy-PEPy

Cat. No.: B15191061

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A Whitepaper for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, experimental applications, and underlying pharmacology of **[3H]methoxy-PEPy**, a critical radioligand for studying the metabotropic glutamate receptor 5 (mGlu5). This document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals engaged in neuroscience and pharmacology research.

Commercial Availability

[3H]methoxy-PEPy is a radiolabeled antagonist of the mGlu5 receptor and is available from specialized chemical suppliers. The following table summarizes the known commercial sources and their product specifications.

Supplier	Catalog Number	Molar Activity	Storage Conditions	Stability	Notes
Novandi Chemistry AB	NT1100	75-87 Ci/mmol; 2.7-3.2 TBq/mmol	-20°C in ethanol	Initial decomposition rate of less than 3% for 3 months[1]	Shipped on dry ice[1]
EvitaChem	EVT-15326845	Not specified	Not specified	Not specified	Recognized for its potent and selective antagonistic properties towards the mGlu5 receptor[2]
GlpBio	Not specified	Not specified	Store at -20°C	Not specified	
MedChemExpress	Not specified	Not specified	Not specified	Not specified	

Quantitative Data

[3H]methoxy-PEPy is a high-affinity radioligand for the mGlu5 receptor, making it a valuable tool for in vitro and in vivo studies. The following tables summarize key quantitative data from published literature.

Table 2.1: Binding Affinity and Kinetics of **[3H]methoxy-PEPy**

Parameter	Value	Species	Brain Region	Reference
Kd (Dissociation Constant)	3.4 ± 0.4 nM	Rat	Cortex	O'Brien et al., 2003
kon (Association Rate Constant)	2.9 x 10 ⁷ M ⁻¹ min ⁻¹	Rat	Not specified	O'Brien et al., 2003
koff (Dissociation Rate Constant)	0.11 min ⁻¹	Rat	Not specified	O'Brien et al., 2003

Table 2.2: Inhibitory Potency of Unlabeled Ligands at the mGlu5 Receptor using **[3H]methoxy-PEPy**

Compound	IC50	Reference
Methoxy-PEPy	1 nM	GlpBio[3], MedChemExpress

Experimental Protocols

The following is a detailed, generalized protocol for a radioligand binding assay using **[3H]methoxy-PEPy** to determine the affinity of test compounds for the mGlu5 receptor. This protocol is based on methodologies described in the scientific literature.

Objective: To determine the inhibitory constant (K_i) of a test compound for the mGlu5 receptor by competitive displacement of **[3H]methoxy-PEPy** binding in rat brain membranes.

Materials:

- Rat brain tissue (e.g., cortex or hippocampus)
- **[3H]methoxy-PEPy** (specific activity ~80 Ci/mmol)
- Unlabeled methoxy-PEPy (for non-specific binding determination)
- Test compounds
- Assay Buffer: 50 mM Tris-HCl, pH 7.4

- Wash Buffer: Cold 50 mM Tris-HCl, pH 7.4
- GF/B glass fiber filters
- Scintillation cocktail
- 96-well plates
- Filtration apparatus
- Scintillation counter

Procedure:

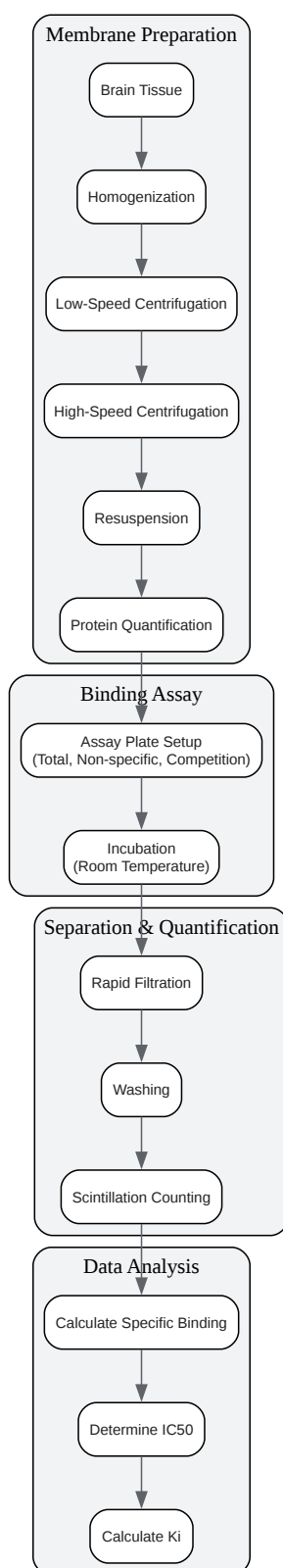
- Membrane Preparation:
 - Homogenize rat brain tissue in ice-cold assay buffer.
 - Centrifuge the homogenate at 1,000 x g for 10 minutes at 4°C.
 - Collect the supernatant and centrifuge at 40,000 x g for 20 minutes at 4°C.
 - Resuspend the resulting pellet in fresh assay buffer.
 - Determine the protein concentration of the membrane preparation (e.g., using a Bradford assay).
- Binding Assay:
 - In a 96-well plate, add the following in triplicate:
 - Total Binding: 50 µL of assay buffer, 50 µL of **[3H]methoxy-PEPy** (at a final concentration of ~2-3 nM), and 100 µL of the membrane preparation (containing 50-100 µg of protein).
 - Non-specific Binding: 50 µL of unlabeled methoxy-PEPy (at a final concentration of 10 µM), 50 µL of **[3H]methoxy-PEPy**, and 100 µL of the membrane preparation.

- Competitive Binding: 50 μ L of the test compound at various concentrations, 50 μ L of **[3H]methoxy-PEPy**, and 100 μ L of the membrane preparation.
- Incubate the plate at room temperature for 60-90 minutes to reach equilibrium.
- Filtration and Washing:
 - Rapidly filter the contents of each well through GF/B filters pre-soaked in assay buffer using a cell harvester.
 - Wash the filters three times with 5 mL of ice-cold wash buffer to separate bound from free radioligand.
- Quantification:
 - Place the filters in scintillation vials.
 - Add 5 mL of scintillation cocktail to each vial.
 - Measure the radioactivity (in disintegrations per minute, DPM) using a liquid scintillation counter.
- Data Analysis:
 - Calculate specific binding by subtracting the non-specific binding from the total binding.
 - Plot the percentage of specific binding as a function of the log concentration of the test compound.
 - Determine the IC50 value (the concentration of the test compound that inhibits 50% of the specific binding of **[3H]methoxy-PEPy**) using non-linear regression analysis.
 - Calculate the Ki value using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + ([L]/K_d))$, where [L] is the concentration of **[3H]methoxy-PEPy** used in the assay and Kd is the dissociation constant of **[3H]methoxy-PEPy** for the mGlu5 receptor.

Visualizations

Experimental Workflow

The following diagram illustrates the key steps in a typical radioligand binding assay workflow.

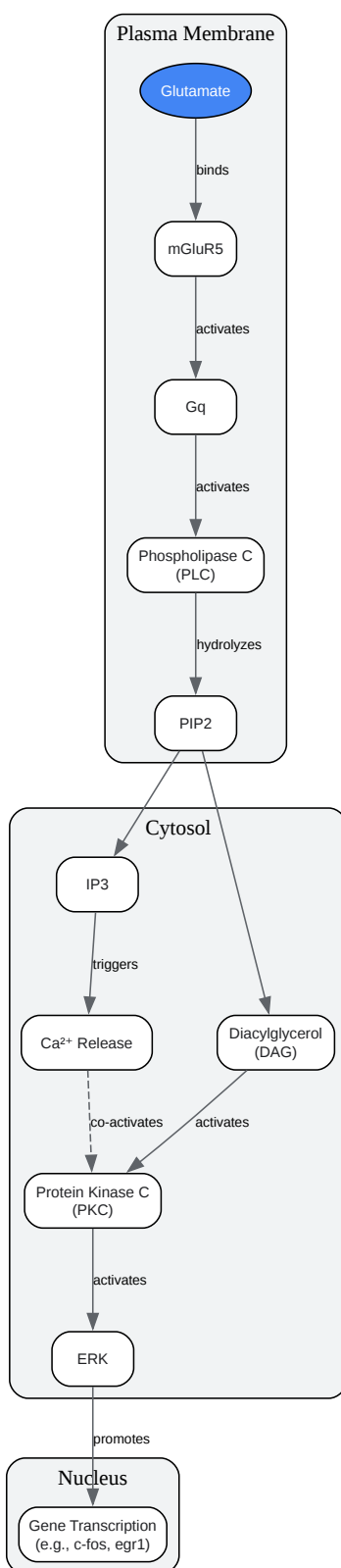


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Radioligand Binding Assay Workflow

mGlu5 Receptor Signaling Pathway

The metabotropic glutamate receptor 5 (mGlu5) is a G-protein coupled receptor (GPCR) that, upon activation by glutamate, initiates a cascade of intracellular signaling events. The canonical pathway involves the activation of Gq protein, leading to the modulation of various downstream effectors.



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Canonical mGlu5 Receptor Signaling Pathway

This technical guide provides a foundational understanding of **[3H]methoxy-PEPy** for researchers in the field. For more specific applications and troubleshooting, consulting the primary literature is recommended.

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References

- 1. Intracellular Metabotropic Glutamate Receptor 5 (mGluR5) Activates Signaling Cascades Distinct from Cell Surface Counterparts - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/100000000/)]
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